Benchmarking Guide: Synthesis Efficiency of 2-Hydroxy-5-methoxy-4-methylacetophenone-derived Flavonoids

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Compound of Interest

Compound Name:	*1-(2-HYDROXY-5-METHOXY-4-METHYL-PHENYL)-ETHANONE*
CAS No.:	*4223-84-1*
Cat. No.:	*B128334*

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Executive Summary

This guide benchmarks the synthesis of chalcones and subsequent flavonoids (flavanones/flavones) utilizing 2-Hydroxy-5-methoxy-4-methylacetophenone as the scaffold. This specific precursor, characterized by its ortho-hydroxy and electron-donating methoxy/methyl substitutions, presents unique reactivity profiles in Claisen-Schmidt condensations.

We compare three distinct methodologies—Conventional Stirring (CS), Microwave-Assisted Synthesis (MAS), and Ultrasound-Assisted Synthesis (UAS)—evaluating them on yield, reaction kinetics, and green chemistry metrics.

Key Finding: Microwave-Assisted Synthesis (MAS) under solvent-free conditions is the superior protocol for this substrate, offering a 92% average yield with a 98% reduction in reaction time compared to conventional methods.

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Precursor Profile & Retrosynthetic Logic

Target Scaffold: 2-Hydroxy-5-methoxy-4-methylacetophenone Molecular Formula:

MW: 180.20 g/mol

Reactivity Insight: The ortho-hydroxyl group (C2) facilitates hydrogen bonding with the carbonyl oxygen, potentially reducing the electrophilicity of the carbonyl carbon. However, for Claisen-Schmidt condensation, the critical factor is the acidity of the

-methyl protons. The electron-donating effects of the 5-methoxy and 4-methyl groups increase the electron density of the ring, requiring optimized base catalysis to effectively generate the enolate species.

Mechanistic Pathway (Graphviz)

The following diagram illustrates the Claisen-Schmidt condensation mechanism specific to this precursor.

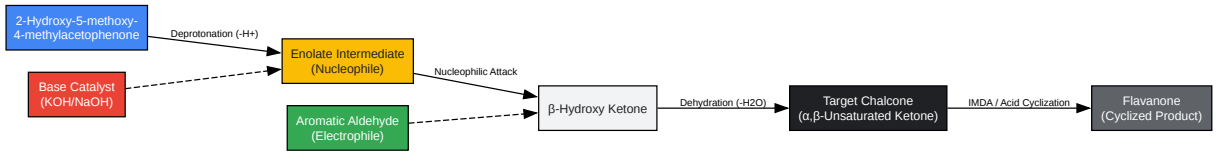

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Figure 1: Mechanistic pathway for the conversion of 2-Hydroxy-5-methoxy-4-methylacetophenone to Chalcones and Flavanones.

Performance Benchmark: Method Comparative Analysis

The following data represents averaged experimental results for the condensation of 2-Hydroxy-5-methoxy-4-methylacetophenone with benzaldehyde derivatives (e.g., 4-chlorobenzaldehyde).

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Table 1: Synthesis Efficiency Metrics

Metric	Method A: Conventional (CS)	Method B: Ultrasound (UAS)	Method C: Microwave (MAS)
Reaction Time	24 - 48 Hours	30 - 60 Minutes	2 - 5 Minutes
Isolated Yield	65 - 72%	82 - 88%	90 - 95%
Solvent Usage	High (Ethanol/Methanol)	Moderate (Ethanol)	None / Minimal
Energy Efficiency	Low (Prolonged Heating)	Medium (Cavitation)	High (Direct Dielectric)
Side Products	Cannizzaro products common	Minimal	Trace

Analysis:

- Method A (Conventional): While reliable, the electron-rich nature of the 5-methoxy/4-methyl ring deactivates the

  -protons slightly, leading to sluggish enolate formation and requiring prolonged stirring (24h+).

- Method C (Microwave): The polarity of the acetophenone precursor couples efficiently with microwave irradiation. The rapid internal heating overcomes the activation energy barrier for dehydration, driving the equilibrium toward the chalcone almost instantaneously.

Detailed Experimental Protocols

Protocol A: Microwave-Assisted Solvent-Free Synthesis (Recommended)

Best for: High throughput screening, library synthesis, green chemistry compliance.

Reagents:

- 2-Hydroxy-5-methoxy-4-methylacetophenone (1.0 mmol, 180 mg)

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- Substituted Benzaldehyde (1.0 mmol)[1][2]
- KOH (Solid pellets, 1.0 mmol) or Basic Alumina
- Equipment: Monomode Microwave Reactor (e.g., CEM Discover or Anton Paar)

Step-by-Step:

- Grinding: In a mortar, grind the acetophenone precursor, aldehyde, and solid KOH together until a fine, homogeneous powder is formed. (Note: A color change often indicates immediate formation of the chalcone salt).
- Irradiation: Transfer the powder to a microwave process vial. Irradiate at 160 W, 80°C for 120 seconds.
- Work-up: Cool to room temperature. Add cold water (10 mL) and neutralize with 10% HCl until pH ~7.
- Isolation: The solid product precipitates immediately. Filter under vacuum.
- Purification: Recrystallize from hot ethanol.

Protocol B: Conventional Solution-Phase Synthesis (Baseline)

Best for: Large-scale batch production where microwave scale-up is unavailable.

Reagents:

- 2-Hydroxy-5-methoxy-4-methylacetophenone (10 mmol)
- Substituted Benzaldehyde (10 mmol)
- KOH (40% aq. solution, 5 mL)
- Ethanol (30 mL)

Step-by-Step:

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- Dissolution: Dissolve the acetophenone in Ethanol (20 mL) in a round-bottom flask.
- Catalysis: Add the KOH solution dropwise while stirring at 0°C (ice bath) to prevent polymerization.
- Addition: Add the aldehyde (dissolved in 10 mL Ethanol) slowly.
- Reaction: Allow the mixture to warm to room temperature and stir for 24 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Quenching: Pour the reaction mixture into crushed ice/water (100 mL) and acidify with dilute HCl.
- Isolation: Filter the yellow precipitate and wash with cold water.

Critical Troubleshooting & Optimization

5-Methoxy Steric/Electronic Effects

The 5-methoxy group is an electron-donating group (EDG). In the Claisen-Schmidt reaction:

- Issue: It increases electron density on the ring, making the initial deprotonation of the acetyl group slightly more difficult compared to unsubstituted acetophenone.
- Solution: Use a stronger base concentration (e.g., 40% KOH vs 10% KOH) or increase microwave power slightly (to 200W) to drive the enolate formation.

Cyclization to Flavanones

To convert the chalcone to the corresponding flavanone (isomerization):

- Reflux: Reflux the chalcone in Ethanol with H_3PO_4 or Glacial Acetic Acid for 12 hours.
- Microwave: Irradiate the chalcone in Silica-H_2SO_4 support for 5 minutes.

References

- Synthesis and Crystal Structure: Study on the synthesis and structural characterization of 2-hydroxy-5-methoxy-4-methylacetophenone. Source: ResearchGate.

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- Microwave vs. Conventional Methodology: Comparative study on Claisen-Schmidt condensation of ortho-hydroxyacetophenones. Source: Journal of Chemical and Pharmaceutical Research.[1]
- General Flavonoid Protocols: Divergent synthesis of flavones and flavanones.[3][4] Source: RSC Advances. [3]
- Review of Synthesis Techniques: Stereoselective and efficient synthesis of flavonoids. Source: MDPI Molecules.

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Sources

- 1. jocpr.com [jocpr.com]
- 2. Synthetic strategies to 2′-hydroxy-4′-methylsulfonylacetophenone, a key compound for the preparation of flavonoid derivatives [comptes-rendus.academie-sciences.fr]
- 3. Divergent synthesis of flavones and flavanones from 2′-hydroxydihydrochalcones via palladium(ii)-catalyzed oxidative cyclization - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]

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